

# Application Notes and Protocols: IRAK4-IN-12 in Autoimmune Disease Research Models

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Irak4-IN-12*

Cat. No.: *B12419308*

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## Introduction

Interleukin-1 receptor-associated kinase 4 (IRAK4) is a critical serine/threonine kinase that functions as a central node in the signaling pathways of Toll-like receptors (TLRs) and interleukin-1 receptors (IL-1Rs).<sup>[1][2][3]</sup> Dysregulation of these pathways is a key driver in the pathogenesis of numerous autoimmune diseases, including rheumatoid arthritis, systemic lupus erythematosus, and multiple sclerosis.<sup>[2]</sup> As the most upstream kinase in the MyD88-dependent signaling cascade, IRAK4's kinase activity is essential for the activation of downstream transcription factors such as NF-κB and AP-1, leading to the production of pro-inflammatory cytokines like TNF-α, IL-6, and IL-1β.<sup>[2][3][4]</sup> Consequently, selective inhibition of IRAK4 presents a promising therapeutic strategy for a wide range of inflammatory and autoimmune disorders.

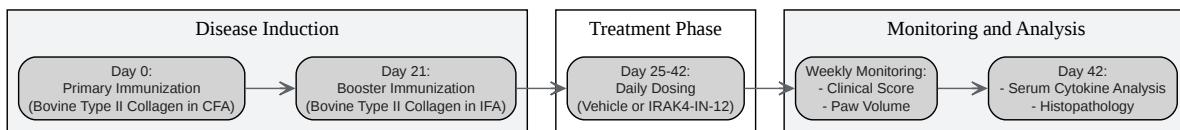
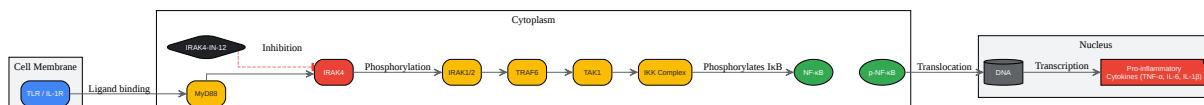
**IRAK4-IN-12** is a potent and selective inhibitor of IRAK4. This document provides detailed application notes and protocols for the use of **IRAK4-IN-12** in preclinical autoimmune disease research models.

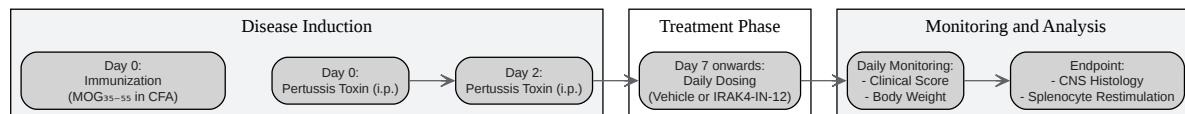
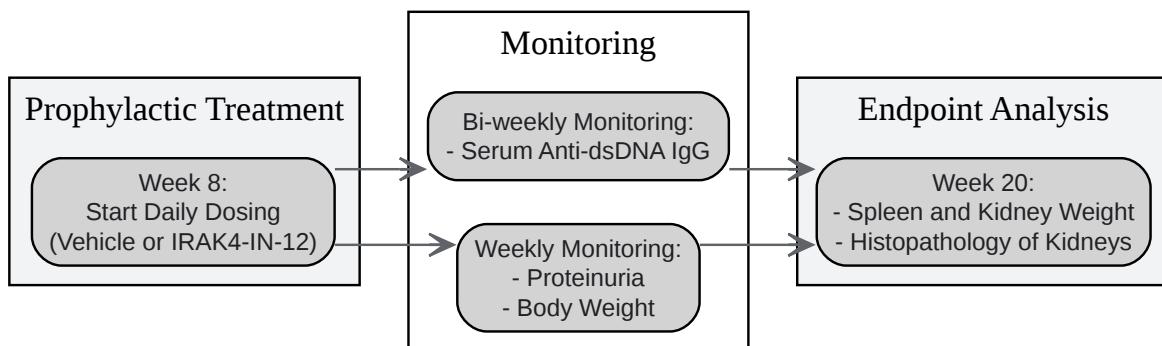
## Product Information: IRAK4-IN-12

Parameter	Value	Reference
Product Name	IRAK4-IN-12	MedchemExpress
Synonyms	Compound 37	[5]
CAS Number	Not Available	
Molecular Formula	C <sub>24</sub> H <sub>31</sub> FN <sub>8</sub> O	[6]
Molecular Weight	466.55 g/mol	[6]
In Vitro Potency (IC <sub>50</sub> )	IRAK4: 0.015 μM	[5][6]
Cellular pIRAK4: 0.5 μM	[5][6]	

## Mechanism of Action

**IRAK4-IN-12** exerts its therapeutic effects by binding to the ATP-binding pocket of the IRAK4 kinase domain, thereby preventing its autophosphorylation and subsequent activation. This inhibition blocks the downstream signaling cascade, leading to a reduction in the production of key inflammatory mediators.





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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)